

Introduction: A Proactive Approach to Chemical Safety

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Compound of Interest

Compound Name: Stannate (SnO_3^{2-}), disodium

Cat. No.: B1580535

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Disodium stannate, formally known as sodium hexahydroxostannate(IV) ($\text{Na}_2[\text{Sn}(\text{OH})_6]$), is a versatile inorganic compound utilized across various industries.^[1] Its applications range from a mordant in dyeing and a stabilizer for hydrogen peroxide to roles in the production of glass, ceramics, and electroplating solutions.^{[2][3]} While invaluable, its handling necessitates a thorough understanding of its chemical characteristics and potential hazards. This guide, designed for researchers, scientists, and drug development professionals, moves beyond a simple recitation of safety data sheet (SDS) fields. It provides a synthesized, in-depth analysis of the critical information contained within the SDS for disodium stannate, emphasizing the causality behind safety protocols and empowering laboratory personnel to work with this compound in a safe, informed, and compliant manner.

Section 1: Chemical Identification and Composition

Precise identification is the foundation of chemical safety. Disodium stannate is commercially available in different forms, most commonly as a trihydrate.^{[1][4]} Understanding its various identifiers is crucial for accurate record-keeping and cross-referencing toxicological and regulatory data.

| Identifier | Value | Source(s) |
|-------------------|---|-----------|
| IUPAC Name | Sodium hexahydroxostannate(IV) | [1] |
| Synonyms | Disodium stannate, Sodium tin oxide, Disodium tin trioxide, Preparing Salt | [3][4][5] |
| Molecular Formula | Na ₂ SnO ₃ (Anhydrous) Na ₂ [Sn(OH) ₆] or Na ₂ SnO ₃ ·3H ₂ O (Trihydrate) | [1][4][6] |
| Molecular Weight | 212.69 g/mol (Anhydrous) 266.73 g/mol (Trihydrate) | [1][5][7] |
| CAS Number | 12058-66-1 (Anhydrous) 12209-98-2 (Trihydrate) 12027-70-2 (Hexahydroxide) | [1][7][8] |
| EC Number | 235-030-5 | [9] |

The primary component of concern is the disodium stannate itself, typically in its trihydrate form, which comprises the bulk of the material in laboratory-grade products.[10]

Section 2: Hazard Identification and Risk Profile

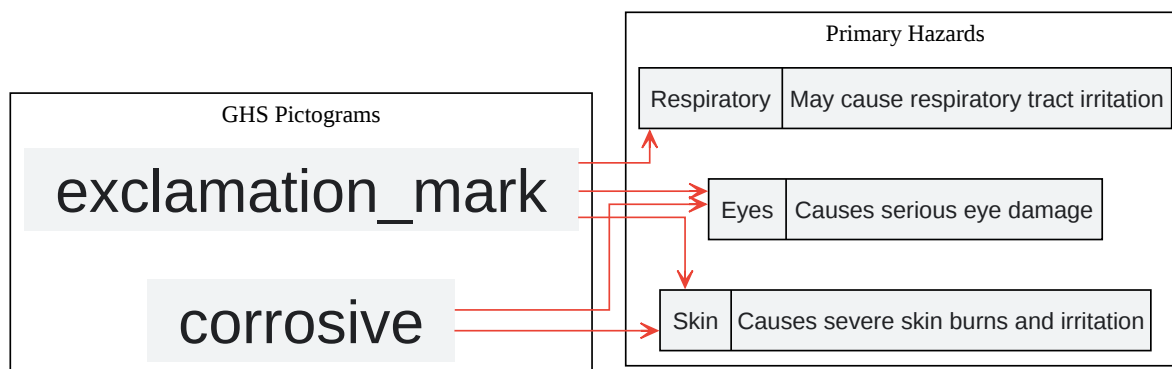
Disodium stannate is classified as a hazardous substance that presents significant risks upon improper handling.[11] The Globally Harmonized System (GHS) provides a universal framework for understanding these dangers.

GHS Classification Summary

| Hazard Class | Category | Hazard Statement | Source(s) |
|--|----------|--|------------|
| Skin Corrosion/Irritation | 1C / 2 | H314: Causes severe skin burns and eye damage / H315: Causes skin irritation | [7][12] |
| Serious Eye Damage/Eye Irritation | 1 / 2A | H318: Causes serious eye damage / H319: Causes serious eye irritation | [4][7][12] |
| Specific Target Organ Toxicity (Single Exposure) | 3 | H335: May cause respiratory irritation | [4][7][12] |
| Hazardous to the Aquatic Environment, Long-term | 3 | H412: Harmful to aquatic life with long lasting effects | |

Note: Classifications can vary slightly between suppliers based on the concentration and physical form of the product.[7]

The primary hazards are corrosive and irritant effects.[7] The material is a white, odorless crystalline powder that can easily become airborne, posing an inhalation risk.[2]



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Caption: GHS Hazard Pictogram Correlation.

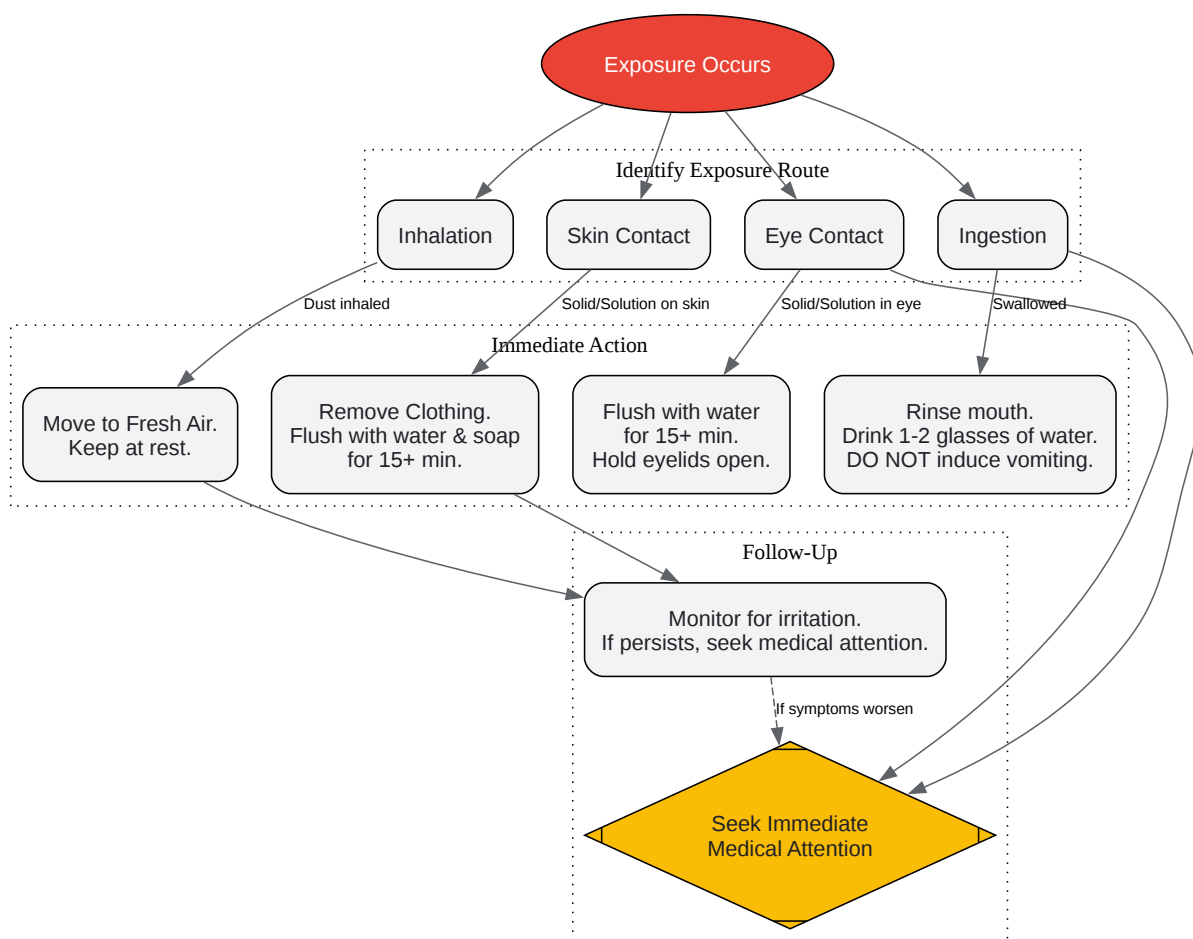
Section 3: Emergency Protocols and First-Aid Measures

A rapid and correct response to exposure is critical to minimizing harm. The alkaline nature of disodium stannate in solution contributes to its corrosive effects. The following protocols are based on established best practices for managing exposure to corrosive solids.

Step-by-Step First-Aid Workflow

- Scene Safety and Decontamination:
 - Ensure the area is safe. For significant dust clouds, responders should wear appropriate respiratory protection.[11]
 - Immediately remove the affected individual from the source of contamination.[12]
 - Remove all contaminated clothing, including footwear and jewelry, while flushing the affected area to prevent further contact.

- Exposure-Specific Treatment:
 - Eye Contact: This is a medical emergency. Immediately and continuously flush the eyes with copious amounts of running water for at least 15-20 minutes, holding the eyelids apart to ensure complete irrigation of the eye and lid surfaces.[\[6\]](#)[\[12\]](#) Do not use an eye ointment.[\[6\]](#) Seek immediate medical attention from an ophthalmologist.
 - Skin Contact: Immediately flush the affected skin with plenty of water and soap if available. Continue washing for at least 15 minutes. If irritation or pain persists, seek medical attention.[\[12\]](#) For severe contact, cover the skin with an emollient or anti-bacterial cream after thorough washing and seek immediate medical care.[\[6\]](#)
 - Inhalation: Move the person to fresh air and keep them at rest in a position comfortable for breathing.[\[4\]](#)[\[12\]](#) If breathing is difficult or discomfort persists, seek immediate medical attention.[\[12\]](#)
 - Ingestion: Do NOT induce vomiting due to the risk of perforating the gastrointestinal tract. [\[6\]](#) Have the person rinse their mouth with water and then drink one or two glasses of water to dilute the substance. Never give anything by mouth to an unconscious person.[\[4\]](#) Seek immediate medical attention.[\[6\]](#)



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Caption: Decision Tree for First-Aid Response.

Section 4: Fire-Fighting and Accidental Release Measures

Fire-Fighting Protocol

Disodium stannate itself is non-combustible and does not pose a significant fire risk.^{[6][11]} The primary hazard in a fire scenario stems from the potential decomposition of the material at high temperatures, which may produce toxic and corrosive fumes, including tin and sodium oxides.^{[12][13]}

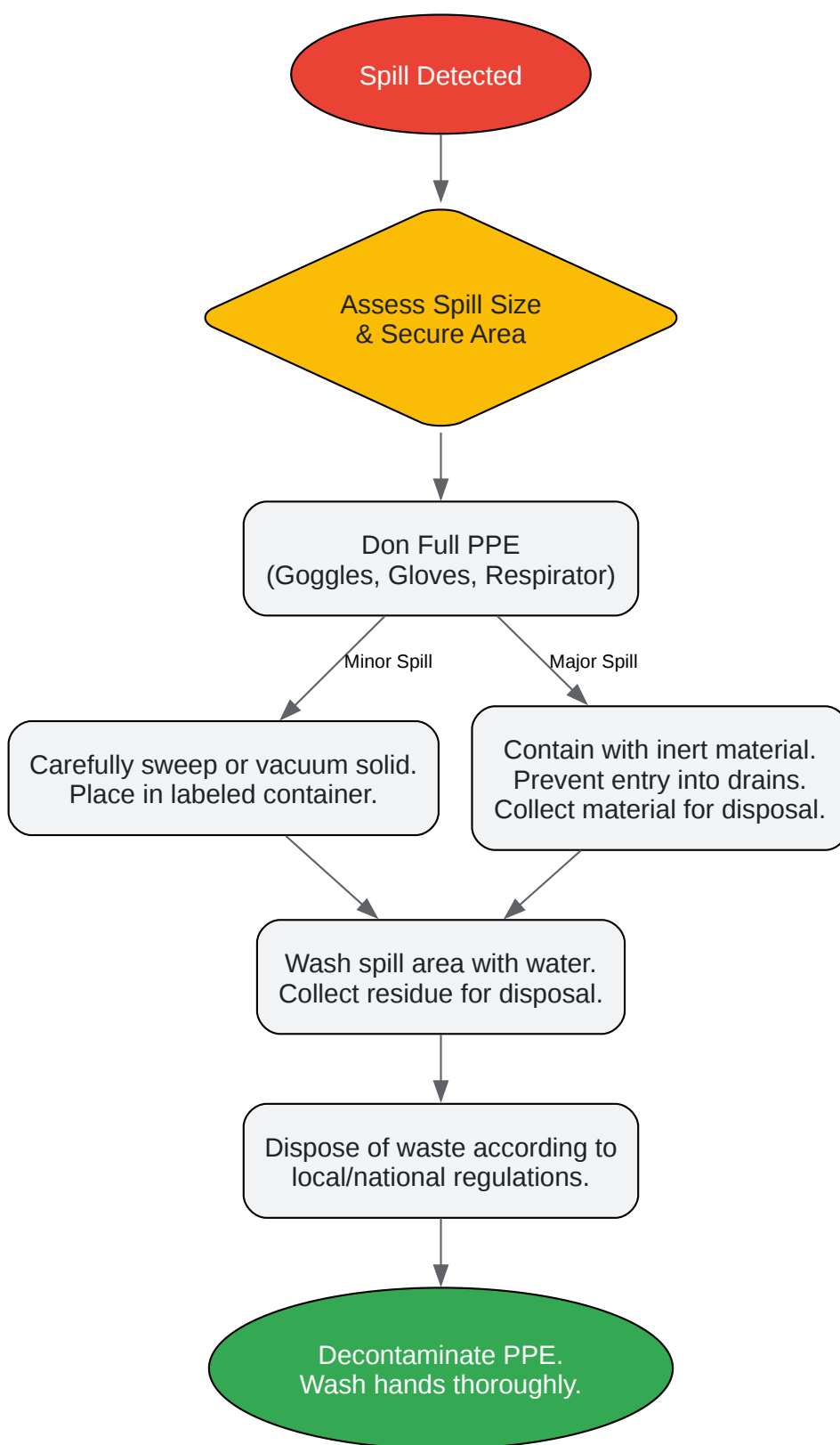
- **Suitable Extinguishing Media:** Use extinguishing agents appropriate for the surrounding fire. Water spray, dry powder, or carbon dioxide are all acceptable.^[12]
- **Protective Equipment:** In the event of a fire involving this material, firefighters should wear a self-contained breathing apparatus (SCBA) and full protective clothing to prevent contact with fumes and potentially hazardous runoff.^[12]

Accidental Release Response Workflow

A structured approach to spill cleanup is essential to protect personnel and the environment.

- **Immediate Actions & Assessment (Minor vs. Major Spill):**
 - **Evacuate:** Clear the immediate area of all non-essential personnel.^[4]
 - **Ventilate:** Ensure the area is well-ventilated to disperse any airborne dust.
 - **Assess:** Determine the scale of the spill. A minor spill is a small, manageable amount. A major spill is a large quantity that poses a greater hazard.
- **Containment & Cleanup Protocol:**
 - **Personal Protective Equipment (PPE):** Before cleanup, don appropriate PPE, including chemical goggles, impervious gloves (neoprene or nitrile rubber), a lab coat, and a NIOSH-approved dust respirator.^{[4][6]}
 - **Cleanup Procedure:**

- Avoid generating dust.[\[12\]](#) Do not dry sweep.
- Carefully sweep or vacuum (using an explosion-proof, grounded machine) the spilled solid material.
- Place the collected material into a clean, dry, properly labeled container for disposal.
- For Major Spills: Contain the spill with sand, earth, or vermiculite. Prevent the spillage from entering drains or public waterways.[\[4\]](#)
- Decontamination: After the solid is removed, decontaminate the area by washing with water.[\[12\]](#) Collect all cleanup materials and residue in labeled drums for disposal.
- Post-Cleanup:
 - Launder all contaminated protective clothing before reuse.
 - Wash hands thoroughly with soap and water after handling.
 - If a significant spill enters drains or waterways, notify the appropriate emergency services.[\[4\]](#)



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Caption: Workflow for Accidental Spill Response.

Section 5: Handling, Storage, and Exposure Control

Proactive measures are the most effective way to prevent exposure and ensure long-term safety.

Safe Handling Protocols

- **Ventilation:** Always use this material in a well-ventilated area. Process enclosures or local exhaust ventilation should be used to keep airborne levels below recommended exposure limits.[\[6\]](#)[\[14\]](#)
- **Personal Contact:** Avoid all personal contact, including inhalation of dust and contact with skin and eyes.
- **Hygienic Practices:** Do not eat, drink, or smoke in areas where the chemical is handled. Wash hands thoroughly with soap and water after handling and before breaks.[\[4\]](#)[\[12\]](#)
- **Addition to Water:** To avoid a potentially violent reaction, ALWAYS add the material slowly to water, NEVER the other way around.

Storage Requirements

- **Container:** Store in the original, tightly sealed container.[\[12\]](#) Suitable containers include glass or polyethylene.[\[11\]](#)
- **Conditions:** Keep in a cool, dry, well-ventilated area.[\[12\]](#) The material is stable under normal conditions but may decompose in moist air.[\[4\]](#)
- **Incompatibilities:** Store away from incompatible materials such as strong acids and strong oxidizing agents.[\[10\]](#)[\[12\]](#)[\[14\]](#) Also store away from foodstuff containers.

Exposure Controls and Personal Protection

| Exposure Limit | Value (as Sn) | Organization |
|----------------|---------------------|--------------------|
| TWA (8-hour) | 2 mg/m ³ | ACGIH, OSHA, NIOSH |
| STEL (15-min) | 4 mg/m ³ | WEL |

TWA: Time-Weighted Average; STEL: Short-Term Exposure Limit; WEL: Workplace Exposure Limit.[\[10\]](#)[\[12\]](#)

- Engineering Controls: A system of local and/or general exhaust is recommended to keep employee exposures below the Airborne Exposure Limits.[\[14\]](#) Emergency eye wash fountains and safety showers should be readily available.[\[4\]](#)
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[4\]](#)[\[6\]](#) Contact lenses should not be worn.[\[4\]](#)
 - Skin Protection: Wear impervious gloves, such as neoprene or nitrile rubber.[\[4\]](#) A lab coat or chemical-resistant apron should be worn to prevent skin contact.[\[6\]](#)[\[14\]](#)
 - Respiratory Protection: If dust is generated and ventilation is inadequate, use a NIOSH-certified dust and mist respirator.[\[4\]](#)[\[6\]](#)

Section 6: Physical, Chemical, and Toxicological Properties

Physical and Chemical Data

| Property | Value | Source(s) |
|--------------------------|---|------------|
| Appearance | White to off-white crystalline solid/powder | [2][4] |
| Odor | Odorless | [2] |
| pH | Aqueous solution is alkaline | |
| Melting Point | Decomposes (>140°C) | [11] |
| Boiling Point | Not applicable | [6] |
| Solubility | Soluble in water; Insoluble in alcohol | [2][6][15] |
| Stability | Stable under normal temperature and storage conditions. Decomposes slowly in moist air. | [4] |
| Hazardous Polymerization | Will not occur | [12] |
| Hazardous Decomposition | Upon heating, may produce toxic/corrosive fumes of tin oxides and sodium oxides. | [12][13] |

Toxicological Profile

The primary toxicological concerns are irritation and chemical burns from acute exposure. Chronic exposure carries different risks.

- Acute Effects:
 - Oral: While most tin salts are relatively non-toxic by mouth, high concentrations can cause nausea, vomiting, and diarrhea.[11] The material can cause chemical burns in the oral cavity and gastrointestinal tract.
 - Dermal: Causes skin irritation and potentially severe chemical burns upon direct contact. [4]

- Inhalation: Dust is irritating to the respiratory system.[4][11][12]
- Ocular: Causes serious eye irritation and can lead to severe chemical burns and eye damage.[4]
- Chronic Effects:
 - Long-term inhalation of inorganic tin dusts and fumes can lead to a benign pneumoconiosis called "stannosis," which is an accumulation of tin in the lungs that is visible on X-rays but typically does not cause significant functional impairment.[4][11]
- Quantitative Toxicity Data:

| Test | Result | Species | Source(s) |
|-----------|------------|---------|-----------|
| LD50 Oral | 3457 mg/kg | Rat | [4][11] |
| LD50 Oral | 2132 mg/kg | Mouse | [4][11] |

Section 7: Ecological and Disposal Considerations

- Ecological Impact: Disodium stannate is harmful to aquatic life with long-lasting effects.[10] Due to its solubility in water, spills should be prevented from entering sewers, drains, and public waters.[4][16] The product components are not classified as environmentally hazardous in all documentation, but large or frequent spills can have a damaging effect on the environment.[12]
- Disposal Considerations: This material and its container must be disposed of as hazardous waste.[10] Disposal should be carried out by a licensed waste disposal company in accordance with local, state, and federal regulations.[12] Do not allow the product to enter drains.[8]

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